

Application of Sodium Hexachloroplatinate in Organic Synthesis: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: *platinum;sodium*

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Introduction

Sodium hexachloroplatinate(IV) ($\text{Na}_2[\text{PtCl}_6]$), a water-soluble platinum salt, serves as a versatile and crucial precursor for the generation of highly active platinum catalysts in a variety of organic transformations. Its applications span from fundamental organic synthesis to the development of fine chemicals and pharmaceutical intermediates. This document provides detailed application notes and experimental protocols for the use of sodium hexachloroplatinate in key organic reactions, including catalyst preparation, hydrogenation, and hydrosilylation.

Application Notes

Sodium hexachloroplatinate is primarily utilized as a source of platinum for the in-situ or ex-situ preparation of platinum-based catalysts. These catalysts, often in the form of platinum nanoparticles (PtNPs) or platinum supported on various materials (e.g., carbon), exhibit high catalytic activity and selectivity in a range of reactions.

Key Applications:

- **Hydrogenation:** Platinum catalysts derived from sodium hexachloroplatinate are highly effective for the hydrogenation of a wide array of functional groups. This includes the reduction of nitroarenes to anilines, alkenes and alkynes to alkanes, and carbonyl

compounds to alcohols. The catalyst's activity and selectivity can be tuned by controlling the size of the platinum particles and the nature of the support. For instance, platinum on carbon (Pt/C) is a widely used catalyst for these transformations.

- **Hydrosilylation:** The addition of silicon hydrides (silanes) across carbon-carbon multiple bonds is efficiently catalyzed by platinum complexes derived from sodium hexachloroplatinate. This reaction is of significant industrial importance for the synthesis of organosilicon compounds. The reaction typically proceeds via the Chalk-Harrod mechanism.
- **Oxidation:** While less common than hydrogenation, platinum catalysts can be employed in specific oxidation reactions.
- **C-C Bond Formation:** Certain platinum-catalyzed cross-coupling reactions utilize platinum precursors, for which sodium hexachloroplatinate can be a starting material.

Advantages of Using Sodium Hexachloroplatinate:

- **Good Solubility:** Its solubility in water and some polar organic solvents simplifies the preparation of catalytic systems.
- **Versatile Precursor:** It can be readily reduced to form platinum(0) nanoparticles or converted into other platinum complexes with specific catalytic properties.
- **Cost-Effective:** Compared to some pre-formed platinum catalysts, it can be a more economical starting material for catalyst preparation.

Catalyst Preparation Protocols

Protocol 1: Preparation of Platinum Nanoparticles (PtNPs) from Sodium Hexachloroplatinate(IV) Hexahydrate

This protocol describes the synthesis of platinum nanoparticles in an aqueous solution using sodium borohydride as a reducing agent.

Materials:

- Sodium hexachloroplatinate(IV) hexahydrate ($\text{Na}_2[\text{PtCl}_6] \cdot 6\text{H}_2\text{O}$)
- Sodium borohydride (NaBH_4)
- Deionized water

Procedure:

- Prepare a 0.13 mM aqueous solution of sodium hexachloroplatinate(IV) hexahydrate. For example, dissolve 7.3 mg of $\text{Na}_2[\text{PtCl}_6] \cdot 6\text{H}_2\text{O}$ in 100 mL of deionized water.
- In a separate flask, prepare a fresh solution of sodium borohydride.
- While stirring the platinum salt solution vigorously, rapidly add 10 equivalents of the sodium borohydride solution.
- Continue stirring the reaction mixture for at least 2 hours at room temperature. The formation of platinum nanoparticles is indicated by a color change in the solution.
- The resulting colloidal suspension of platinum nanoparticles can be used directly for catalytic applications.

Protocol 2: Preparation of Platinum on Carbon (Pt/C) Catalyst

This protocol outlines the preparation of a 5% Pt/C catalyst by impregnation and subsequent reduction.

Materials:

- Sodium hexachloroplatinate(IV) hexahydrate ($\text{Na}_2[\text{PtCl}_6] \cdot 6\text{H}_2\text{O}$)
- Activated carbon (high surface area)
- Deionized water
- Sodium formate (HCOONa) or formaldehyde (HCHO) solution

- Sodium hydroxide (NaOH) solution (if using formaldehyde)

Procedure:

- Weigh 1.0 g of activated carbon and suspend it in 50 mL of deionized water in a round-bottom flask.
- In a separate beaker, dissolve 0.21 g of $\text{Na}_2[\text{PtCl}_6] \cdot 6\text{H}_2\text{O}$ in 10 mL of deionized water to create an impregnation solution.
- Add the impregnation solution to the activated carbon slurry with continuous stirring.
- Stir the mixture for 4-6 hours at room temperature to ensure uniform deposition of the platinum salt onto the carbon support.
- Reduction using Sodium Formate: Heat the mixture to 80-90 °C and add a solution of sodium formate (e.g., 0.5 g in 10 mL of water) dropwise. Continue heating and stirring for 2-3 hours.
- Reduction using Formaldehyde: Heat the mixture to 80 °C. Add a few drops of formaldehyde solution, followed by the dropwise addition of a dilute sodium hydroxide solution until the mixture is slightly alkaline. Stir for 1-2 hours.^[1]
- Allow the mixture to cool to room temperature.
- Collect the Pt/C catalyst by filtration.
- Wash the catalyst thoroughly with several portions of deionized water until the filtrate is neutral and free of chloride ions (test with AgNO_3 solution).
- Dry the catalyst in an oven at 100-110 °C overnight.
- Store the dried catalyst in a tightly sealed container.

Experimental Protocols for Organic Synthesis

Protocol 3: Hydrogenation of p-Nitrophenol to p-Aminophenol

This protocol details the catalytic reduction of p-nitrophenol using pre-synthesized platinum nanoparticles.

Materials:

- p-Nitrophenol
- Platinum nanoparticles (from Protocol 1)
- Sodium borohydride (NaBH_4)
- Deionized water
- UV-Vis Spectrophotometer for reaction monitoring

Procedure:

- In a quartz cuvette, add 2.5 mL of a 0.1 mM aqueous solution of p-nitrophenol.
- Add 0.5 mL of a freshly prepared 10 mM aqueous solution of NaBH_4 . The solution will turn to a bright yellow color due to the formation of the p-nitrophenolate ion.
- Record the initial UV-Vis spectrum of the solution.
- Add a small aliquot (e.g., 100 μL) of the platinum nanoparticle suspension (from Protocol 1) to the cuvette and start monitoring the reaction by recording UV-Vis spectra at regular intervals.
- The reaction progress can be followed by the decrease in the absorbance peak of the p-nitrophenolate ion (around 400 nm) and the appearance of the product peak for p-aminophenol (around 300 nm).
- The reaction is typically complete within a few minutes at room temperature.

Quantitative Data for Hydrogenation of Nitroarenes:

Substrate	Catalyst	Conditions	Yield (%)	Selectivity (%)	Reference
3-Nitrostyrene	0.08% Pt/FeOx	40 °C, 3 bar H ₂	>99	~99	[2]

Note: The referenced catalyst was prepared from H₂PtCl₆, a close analog of Na₂[PtCl₆].

Protocol 4: Hydrosilylation of 1-Octene with Triethoxysilane

This protocol describes the platinum-catalyzed hydrosilylation of an alkene. A catalyst can be generated in situ from sodium hexachloroplatinate or a pre-made catalyst like Karstedt's catalyst (which can be synthesized from a platinum(IV) source) can be used.

Materials:

- 1-Octene
- Triethoxysilane
- Sodium hexachloroplatinate(IV) hexahydrate or Karstedt's catalyst
- Anhydrous toluene (or other suitable solvent)
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- To a dry, inert-atmosphere flask, add 1-octene (e.g., 1.12 g, 10 mmol) and anhydrous toluene (20 mL).
- Add triethoxysilane (e.g., 1.81 g, 11 mmol).
- Add the platinum catalyst. If using Karstedt's catalyst, a typical loading is in the ppm range relative to the alkene. If generating the catalyst in situ from Na₂[PtCl₆], a precursor complex

is often formed first (e.g., by reaction with an olefin in an alcohol solvent, similar to the preparation of Speier's catalyst).

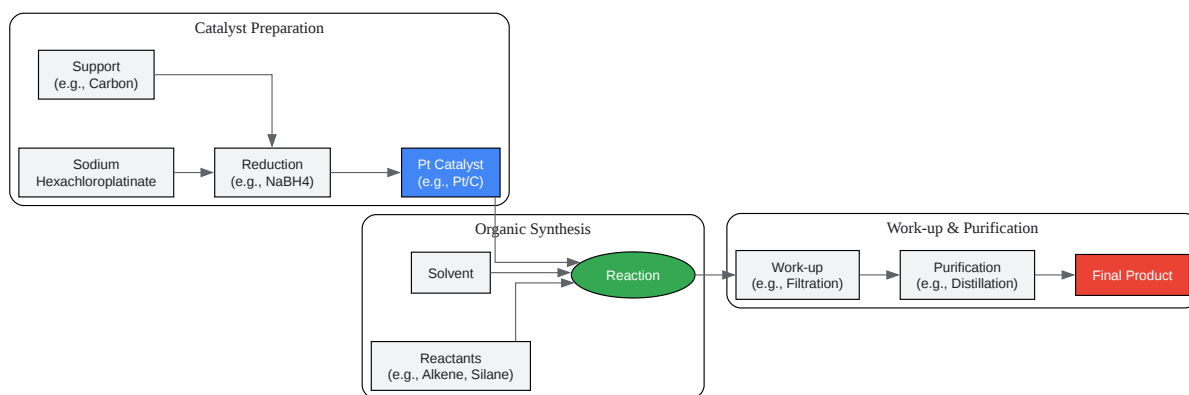
- Stir the reaction mixture at room temperature or with gentle heating (e.g., 40-60 °C).
- Monitor the reaction progress by GC or ^1H NMR by observing the disappearance of the vinyl protons of 1-octene and the appearance of new signals corresponding to the silylated product.
- Upon completion, the solvent can be removed under reduced pressure. The product can be purified by distillation if necessary.

Quantitative Data for Hydrosilylation of 1-Octene:

Alkene	Silane	Catalyst	Yield (%)	Selectivity (%)	Reference
1-Octene	Triethoxysilane	Nickel-based (for comparison)	96	>98	[3]
1-Octene	Heptamethyltrisiloxane	Anionic Platinum Complexes	High	-	[4]

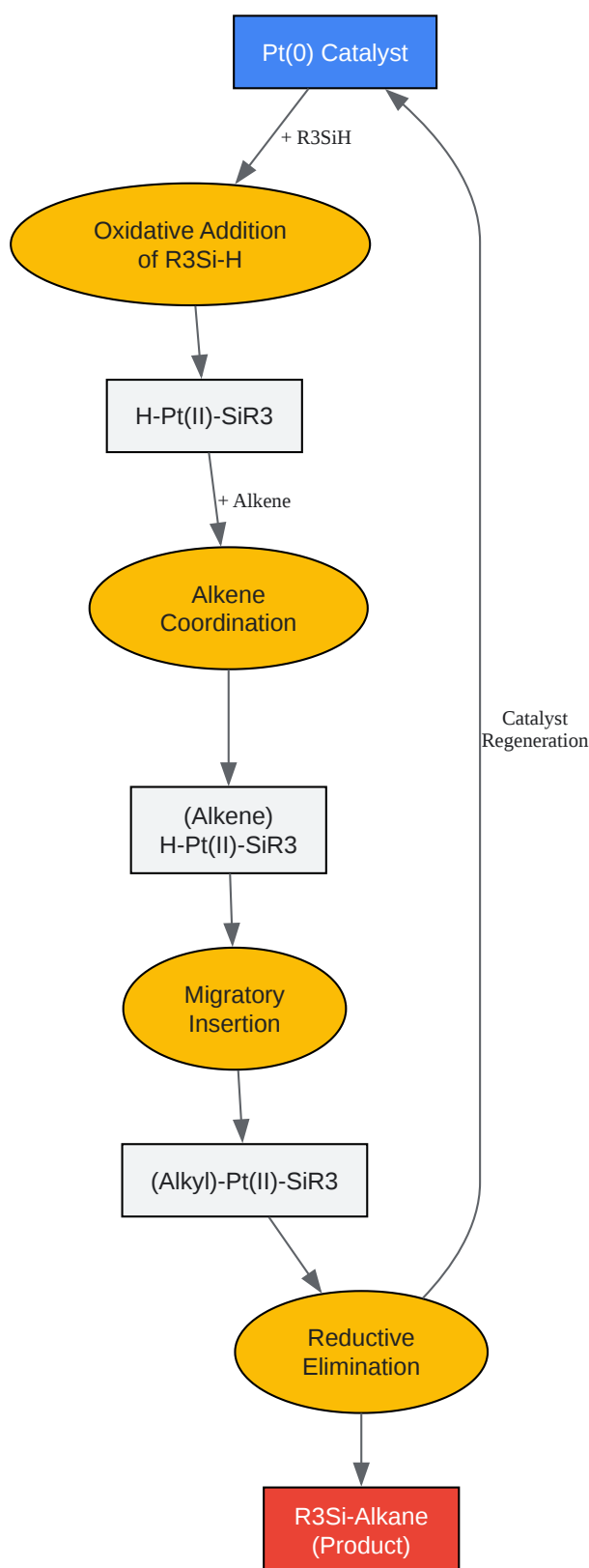
Note: While a direct protocol with $\text{Na}_2[\text{PtCl}_6]$ as the immediate precursor is not detailed with yields in the provided search results, the general principles of platinum-catalyzed hydrosilylation apply. The yield of 96% is provided for a similar reaction catalyzed by a nickel complex to give a benchmark.

Visualizations



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Caption: General experimental workflow for organic synthesis using a platinum catalyst prepared from sodium hexachloroplatinate.



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Caption: The Chalk-Harrod mechanism for platinum-catalyzed hydrosilylation.

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